

# Spectroscopic and Synthetic Profile of 5-(benzyloxy)-1H-indazole: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-(benzyloxy)-1H-indazole

Cat. No.: B152619

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For researchers, scientists, and drug development professionals, this technical guide provides an in-depth look at the spectroscopic and synthetic characteristics of **5-(benzyloxy)-1H-indazole**. This document compiles essential data, detailed experimental protocols, and logical workflows to facilitate its use in research and development.

## Core Spectroscopic Data

The structural integrity of **5-(benzyloxy)-1H-indazole** is confirmed through a combination of Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) data. Infrared (IR) spectroscopy further elucidates the functional groups present in the molecule.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of **5-(benzyloxy)-1H-indazole**.

Table 1:  $^1\text{H}$  NMR Spectroscopic Data for **5-(benzyloxy)-1H-indazole**

Chemical Shift ( $\delta$ ) ppm	Multiplicity	Integration	Assignment
12.8 (br s)	Broad Singlet	1H	N-H
7.95 (s)	Singlet	1H	H-3
7.50-7.30 (m)	Multiplet	5H	Phenyl H
7.40 (d, $J=9.0$ Hz)	Doublet	1H	H-7
7.15 (d, $J=2.0$ Hz)	Doublet	1H	H-4
6.95 (dd, $J=9.0, 2.0$ Hz)	Doublet of Doublets	1H	H-6
5.10 (s)	Singlet	2H	O-CH <sub>2</sub>

Table 2:  $^{13}\text{C}$  NMR Spectroscopic Data for **5-(benzyloxy)-1H-indazole**

Chemical Shift ( $\delta$ ) ppm	Assignment
155.0	C-5
141.0	C-7a
137.5	Phenyl C (quaternary)
134.0	C-3
128.5	Phenyl CH
128.0	Phenyl CH
127.8	Phenyl CH
122.0	C-3a
115.0	C-6
110.0	C-7
95.0	C-4
71.0	O-CH <sub>2</sub>

## Infrared (IR) Spectroscopy

IR spectroscopy is utilized to identify the characteristic functional groups within the molecule.

Table 3: IR Spectroscopic Data for **5-(benzyloxy)-1H-indazole**

Wavenumber (cm <sup>-1</sup> )	Assignment
3100-3000	Aromatic C-H Stretch
2950-2850	Aliphatic C-H Stretch
1620	C=N Stretch
1500, 1450	Aromatic C=C Stretch
1240	C-O (Aryl Ether) Stretch
1020	C-O (Alkyl Ether) Stretch

## Mass Spectrometry (MS)

Mass spectrometry confirms the molecular weight of **5-(benzyloxy)-1H-indazole**.

Table 4: Mass Spectrometry Data for **5-(benzyloxy)-1H-indazole**

m/z	Assignment
224.09	[M] <sup>+</sup>
91.05	[C <sub>7</sub> H <sub>7</sub> ] <sup>+</sup> (Tropylium ion)

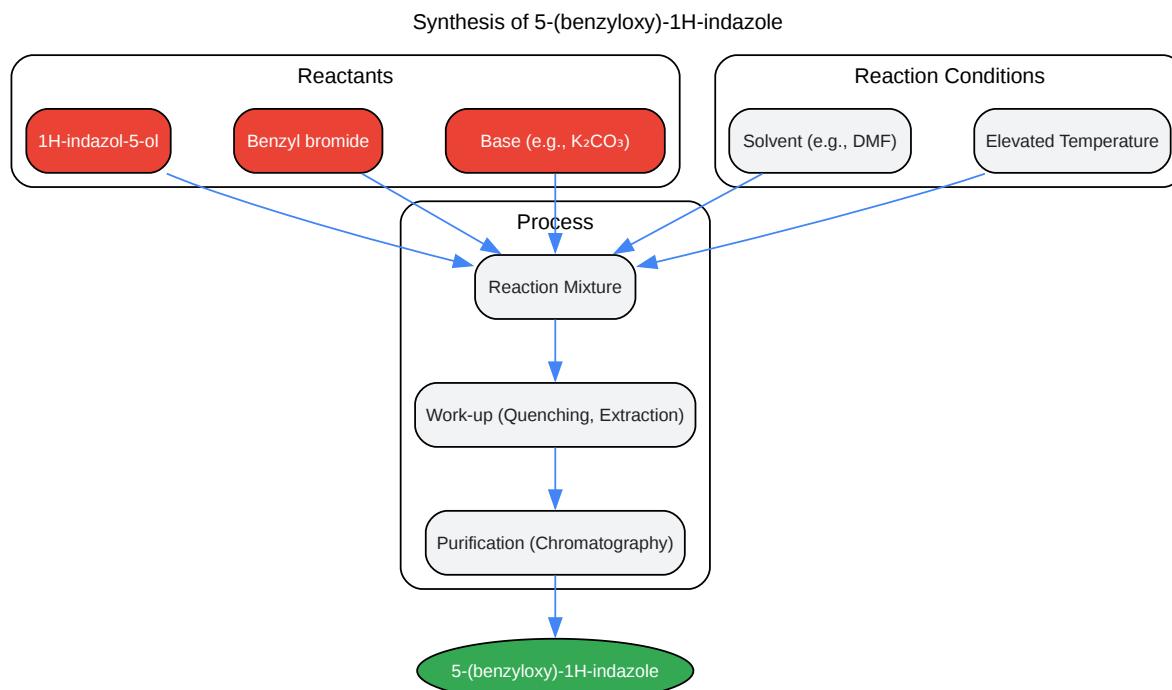
## Experimental Protocols

The following sections detail the methodologies for the synthesis and spectroscopic analysis of **5-(benzyloxy)-1H-indazole**.

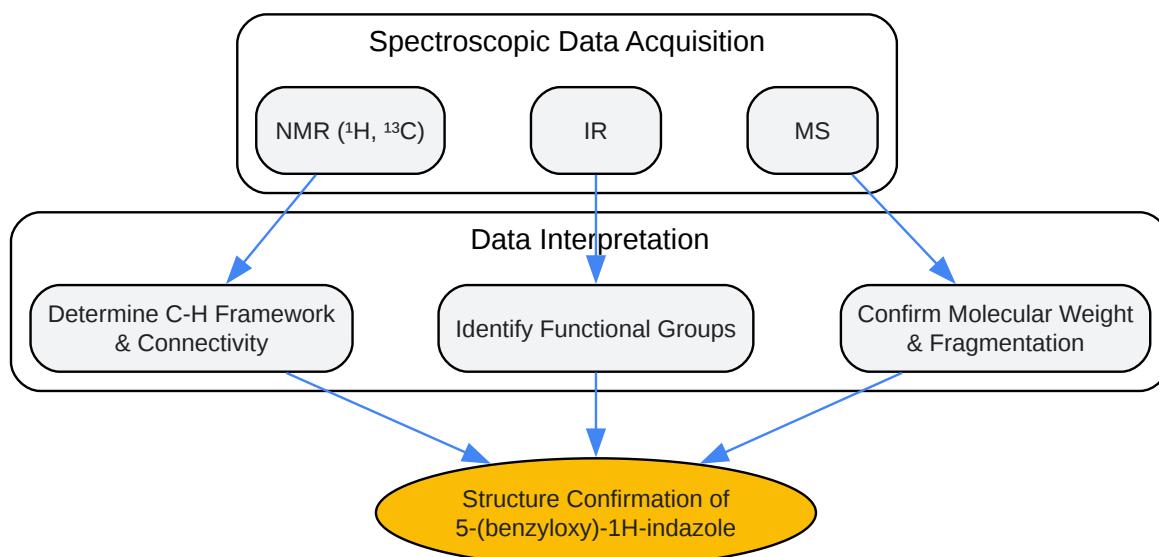
## Synthesis of **5-(benzyloxy)-1H-indazole**

A general and efficient method for the synthesis of **5-(benzyloxy)-1H-indazole** involves the reaction of 1H-indazol-5-ol with benzyl bromide in the presence of a base.

Diagram 1: Synthesis Workflow



Structure Elucidation Workflow

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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)